

Proper Disposal of Tween 65: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025



Ensuring the safe and environmentally responsible disposal of laboratory chemicals is a critical component of research integrity and operational excellence. This guide provides detailed procedures for the proper disposal of **Tween 65** (Polysorbate 65), a common nonionic surfactant and emulsifier in pharmaceutical and research applications. Adherence to these guidelines will help safeguard personnel and minimize environmental impact.

Tween 65 is generally not classified as a hazardous waste.[1] However, proper disposal is essential to maintain a safe laboratory environment and comply with local regulations.[1] It is a biodegradable substance, which is a key consideration for its environmental impact.[2][3]

Key Properties for Disposal Consideration

A summary of **Tween 65**'s properties relevant to its disposal is presented below.



Property	Value	Implication for Disposal
Biodegradability	Biodegradable[2][3]	Can be broken down by natural processes, reducing long-term environmental persistence.
Hazard Classification	Not classified as hazardous for transport	Simplifies shipping for disposal, but local regulations still apply.
Solubility	Soluble in ethanol, isopropanol, and mineral oil; dispersible in water.[4][5]	Affects the choice of cleanup materials for spills and the potential for aqueous disposal routes.
Form	Yellow-waxy solid[4]	Handling procedures should account for its physical state at room temperature.

Procedural Guidance for Tween 65 Disposal

The following steps provide a framework for the safe handling and disposal of **Tween 65** waste in a laboratory setting.

- 1. Waste Characterization and Segregation:
- Pure Tween 65: Unused or expired Tween 65 that has not been mixed with other chemicals should be considered non-hazardous waste.
- Mixtures: Tween 65 mixed with hazardous substances must be treated as hazardous waste.
 The disposal protocol will be dictated by the most hazardous component of the mixture.
- Segregation: Always segregate pure Tween 65 waste from hazardous waste streams to avoid cross-contamination and unnecessary disposal costs.
- 2. Spill Management and Cleanup:

Safety Operating Guide





- Personal Protective Equipment (PPE): Before cleaning up a spill, at a minimum, wear safety glasses and gloves.
- Containment: For a spill, contain the material to prevent it from spreading.
- Cleanup:
 - For solid Tween 65, sweep up the material and place it in a suitable, labeled container for disposal.
 - For liquid solutions containing Tween 65, absorb the spill with an inert material such as sand, earth, or vermiculite.[1]
 - Place the absorbent material into a sealed container for disposal.[1]
 - Clean the spill area with soap and water.
- 3. Disposal of Uncontaminated Tween 65:
- Consult Local Regulations: Before proceeding, always consult your institution's
 Environmental Health and Safety (EHS) department and local wastewater regulations. Some
 municipalities may have specific limits for surfactants discharged into the sanitary sewer.
- Solid Waste:
 - Place uncontaminated solid Tween 65 waste in a clearly labeled, sealed container.
 - Dispose of the container in the regular solid waste stream, as permitted by your institution.
 Avoid placing it in laboratory trash cans that may be handled by custodial staff unaware of the contents.
- Aqueous Solutions:
 - For small quantities of dilute aqueous solutions of Tween 65, disposal down the sanitary sewer may be permissible.[7]
 - It is crucial to obtain prior approval from your local EHS office.

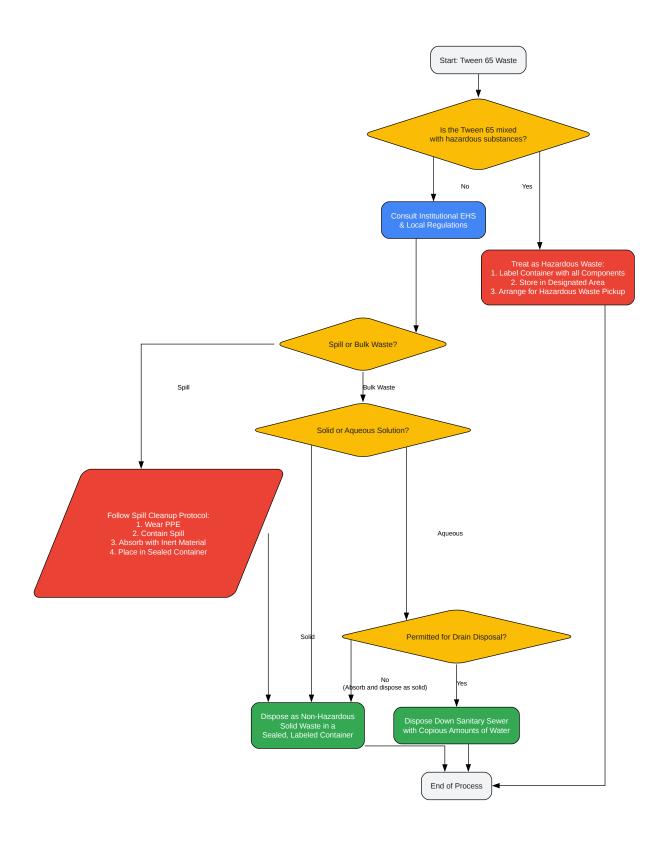


- When disposing of down the drain, flush with copious amounts of water to dilute the solution.
- 4. Disposal of Contaminated Tween 65:
- Hazardous Waste Stream: If Tween 65 is mixed with hazardous materials, it must be disposed of as hazardous waste.
- Labeling: The waste container must be clearly labeled with the contents, including all chemical components and their approximate concentrations.
- Storage: Store the hazardous waste in a designated, properly ventilated area, away from incompatible materials.
- Pickup: Arrange for pickup and disposal by a certified hazardous waste contractor, following your institution's established procedures.

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Tween 65**.





Click to download full resolution via product page

Caption: Decision workflow for the proper disposal of Tween 65.



By following these procedures and consulting with local safety and environmental authorities, researchers and laboratory professionals can ensure the safe and compliant disposal of **Tween 65**, fostering a culture of safety and environmental stewardship.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. huanachemical.com [huanachemical.com]
- 2. TWEEN 65 Ataman Kimya [atamanchemicals.com]
- 3. POLYSORBATE 65 (E 436) Ataman Kimya [atamanchemicals.com]
- 4. irochemical.com [irochemical.com]
- 5. atamankimya.com [atamankimya.com]
- 6. sfasu.edu [sfasu.edu]
- 7. uwyo.edu [uwyo.edu]
- To cite this document: BenchChem. [Proper Disposal of Tween 65: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1164928#tween-65-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Safety Operating Guide

Check Availability & Pricing

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com